

avermectin B1 discovery and isolation from *Streptomyces avermitilis*

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Compound of Interest

Compound Name: *avermectin B1*

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The Discovery and Isolation of Avermectin B1: A Technical Guide

An In-depth Whitepaper for Researchers, Scientists, and Drug Development Professionals

Introduction

The avermectins are a class of 16-membered macrocyclic lactones produced by the soil actinomycete *Streptomyces avermitilis*.^{[1][2]} First reported in 1979 by researchers at Merck Sharp & Dohme Research Laboratories in collaboration with the Kitasato Institute, these compounds exhibit potent anthelmintic and insecticidal properties.^{[2][3]} The discovery of avermectin, a milestone in parasitology, was the result of an extensive screening program of microbial fermentation products.^[4] A culture of *Streptomyces avermitilis* (NRRL 8165), originally isolated from a soil sample in Japan, was found to produce a complex of eight closely related avermectin compounds: A1a, A1b, A2a, A2b, B1a, B1b, B2a, and B2b.^{[4][5]}

Avermectin B1, a mixture of the two most active components, **Avermectin B1a** (>80%) and **Avermectin B1b** (<20%), has been developed commercially as the broad-spectrum antiparasitic agent, abamectin.^[6] This technical guide provides a comprehensive overview of the discovery, fermentation, isolation, and analysis of **Avermectin B1**.

Data Presentation

Table 1: Fermentation Media Composition for *Streptomyces avermitilis*

Component	Concentration (g/L)	Reference
YMG Medium (for strain maintenance)		
Glucose	4.0	[7]
Yeast Extract	4.0	[7]
Malt Extract	10.0	[7]
CaCO ₃	2.0	[7]
SM2 Growth Medium (for production)		
Soluble Corn Starch	50.0	[8][9]
Yeast Extract	2.0	[9]
KCl	0.1	[8][9]
NaCl	0.5	[9]
MgSO ₄ ·7H ₂ O	0.1	[8][9]
CaCO ₃	0.8	[9]
α-amylase	0.1	[9]
Fermentation Medium (for high yield)		
Corn Starch	120	[1]
Amylase	0.2	[1]
Soybean Meal	10	[1]
Yeast Powder	5	[1]
MnSO ₄	0.024	[1]
Na ₂ MoO ₄	0.024	[1]
CoCl ₂	0.01	[1]

CaCO ₃	3	[1]
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Table 2: Fermentation Process Parameters for Avermectin B1 Production

Parameter	Optimized Value	Reference
Temperature	28-31°C	[7][9]
pH	7.0-7.2	[1][7][9]
Inoculum Size	10% (v/v)	[7][9]
Incubation Time	10-14 days	[7][10]
Agitation	150-250 rpm	[1][7]

Table 3: Avermectin B1 Production Yields

Strain	Fermentation Condition	Avermectin B1 Titer	Reference
S. avermitilis (initial)	Early fermentation development	9 µg/mL	[2]
S. avermitilis (improved)	Medium modification & strain selection	500 µg/mL	[2]
S. avermitilis 41445	Batch submerged fermentation (SM2 medium)	17 mg/L (B1b)	[7][11]
S. avermitilis ATCC 31267	9-day fermentation	28 mg/L (B1a + B1b)	[7]
S. avermitilis 14-12A	Optimized medium	5128 mg/L (B1a)	[12]
S. avermitilis A229 (industrial strain)	Engineered aveC and precursor supply	9613 µg/mL (B1a)	[12]
S. avermitilis mutant (UV irradiated)	SM2 medium	254.14 mg/L (B1b)	[9]
S. avermitilis (Solid-state fermentation)	Optimized agro-industrial waste	3.83 mg/gds (B1a)	[10]

Table 4: Analytical HPLC Parameters for Avermectin B1 Analysis

Parameter	Value	Reference
Column	C18 Hypersil ODS2 (4.6 x 250 mm, 5 µm) or Phenomenex® Gemini C18 (150 x 4.60 mm, 5 µm)	[1][6]
Mobile Phase	Methanol:Acetonitrile:Water (81:7:12, v/v/v) or Acetonitrile:Methanol:Water (53:35:12, v/v/v)	[1][6]
Flow Rate	1.0 - 1.2 mL/min	[1][6]
Detection Wavelength	240 or 245 nm	[1][13]
Injection Volume	10 - 20 µL	[6][13]
Column Temperature	25 - 45°C	[6][13]

Experimental Protocols

Fermentation of *Streptomyces avermitilis*

a. Strain Maintenance and Inoculum Preparation: The *S. avermitilis* strain is maintained on Yeast Extract-Malt Extract-Glucose (YMG) agar slants.[8] The composition of this medium is provided in Table 1. For inoculum preparation, a loopful of a 24-hour old culture is transferred to a seed medium.[7] The seed culture is incubated at 28°C in a shaker until a brownish liquid is obtained.[7]

b. Production Fermentation: The production of **Avermectin B1** is carried out in a suitable fermentation medium, such as the SM2 growth medium detailed in Table 1.[9] The fermentation is typically conducted in shake flasks or bioreactors. The fermentation medium is inoculated with a 10% (v/v) seed culture.[7][9] The culture is then incubated for 10 to 14 days at a temperature of 28-31°C with agitation.[7][9][10] The pH of the medium is maintained at approximately 7.0-7.2.[1][7][9]

Extraction and Isolation of Avermectin B1

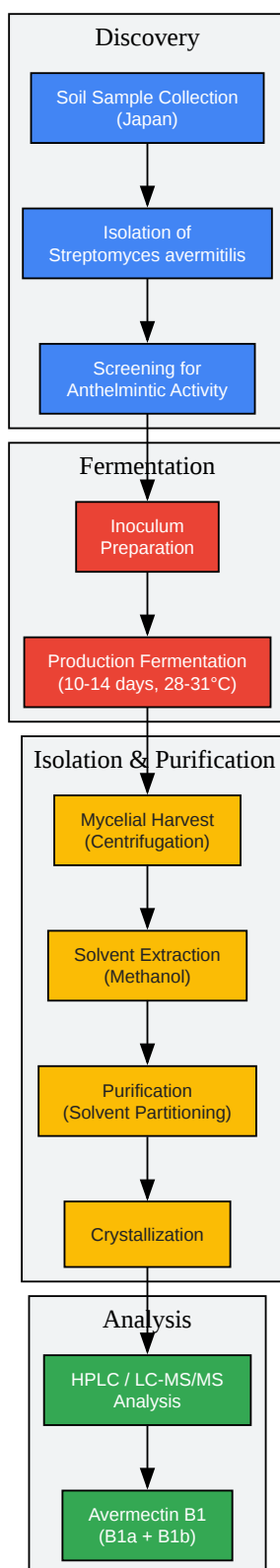
- a. Mycelial Harvest: Since avermectins are primarily intracellular metabolites, the first step in extraction is the separation of the mycelial biomass from the fermentation broth.[8] This is achieved by centrifugation of the whole fermentation broth at approximately 8000 x g for 20 minutes.[8][9] The supernatant is discarded.
- b. Solvent Extraction: The collected cell pellet is then extracted with an organic solvent. Methanol is commonly used for this purpose.[1][8][9] The mycelial pellet is thoroughly mixed with methanol to lyse the cells and dissolve the avermectins.[8][9] The mixture is then centrifuged again to separate the cell debris, and the methanol supernatant containing the crude avermectin extract is collected.[8][9] Alternatively, the fermentation broth can be extracted with other organic solvents such as ethyl acetate or methylene chloride.[14][15]
- c. Purification: The crude extract is concentrated to an oil.[14] This concentrate is then subjected to further purification steps. One common method involves solvent-solvent partitioning. For instance, the oil can be dissolved in n-hexane and then partitioned against acetonitrile to remove lipids and other nonpolar impurities.[16] The acetonitrile phase, containing the avermectins, is collected and concentrated.
- d. Crystallization: The purified avermectin concentrate is then subjected to crystallization to obtain **Avermectin B1**. This can be induced by adding a low-boiling alcohol like ethanol or methanol to the concentrated oil at an elevated temperature (e.g., 70°C) and then cooling the mixture.[14] The resulting crystals are collected by filtration, washed with a mixture of a hydrocarbon and an alcohol (e.g., hexane/ethanol), and dried under vacuum.[14] Recrystallization may be performed to achieve higher purity.[15]

Analytical Quantification of Avermectin B1

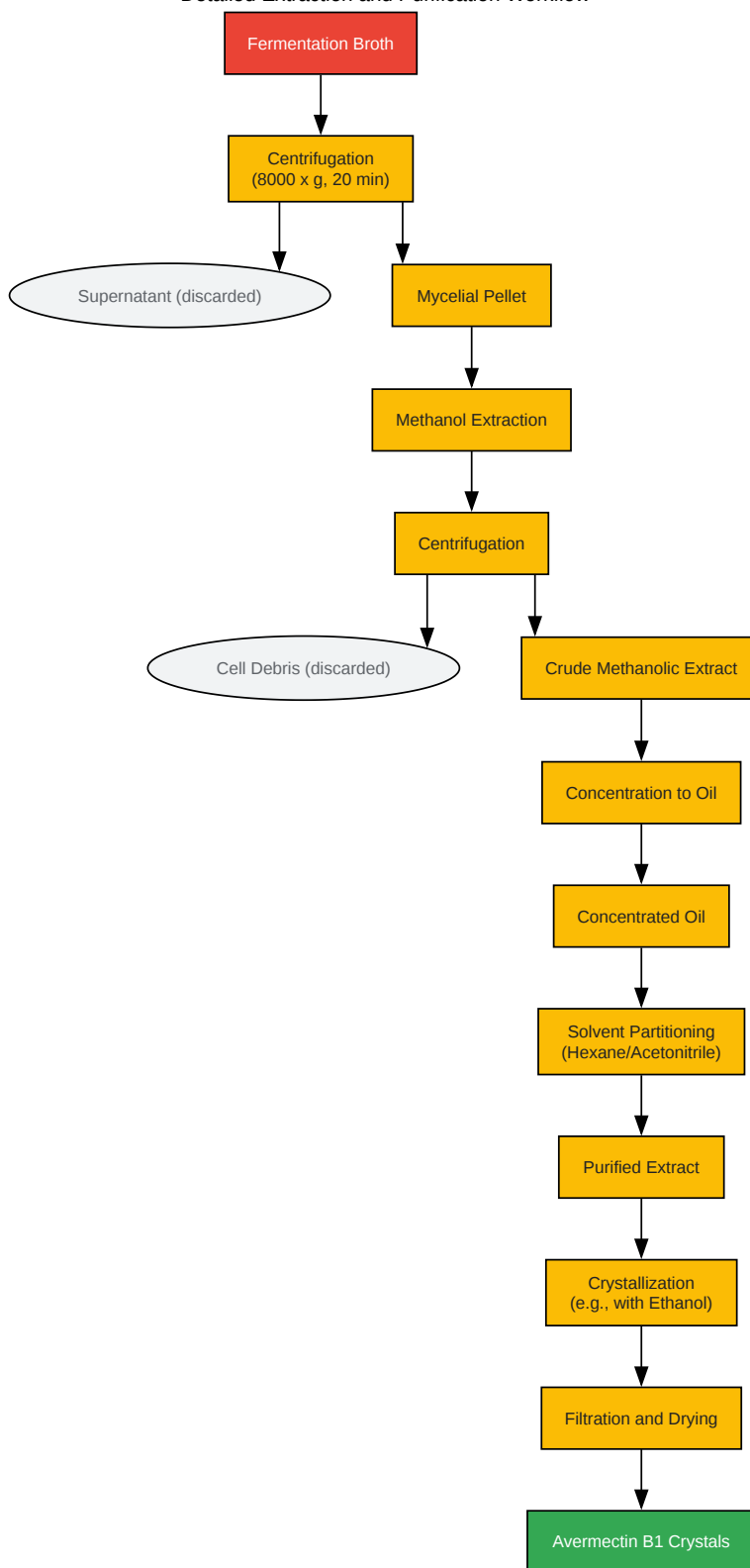
- a. Sample Preparation: For quantitative analysis by HPLC, a known amount of the fermentation broth or purified extract is dissolved in a suitable solvent, typically methanol or acetonitrile.[1] The solution is then filtered through a 0.22 µm filter before injection into the HPLC system.
- b. HPLC Analysis: Reverse-phase HPLC is the standard method for the quantification of **Avermectin B1a** and **B1b**. [6] A C18 column is typically used with a mobile phase consisting of a mixture of acetonitrile, methanol, and water.[1][6] Detection is performed using a UV detector at a wavelength of 240 or 245 nm.[1][13] A summary of typical HPLC parameters is provided in Table 4.

c. LC-MS/MS Analysis: For more sensitive and selective detection, especially in complex matrices, Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) can be employed. [16][17] This method allows for the accurate quantification and confirmation of **Avermectin B1a** and B1b at very low concentrations.

Mandatory Visualization



Detailed Extraction and Purification Workflow

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